Application Notes and Protocols: 1,2-Bis-(5-tetrazolyl)ethane in Pyrotechnics

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Compound of Interest

Compound Name:	*1,2-Bis-(5-tetrazolyl)ethane*
CAS No.:	*26670-16-6*
Cat. No.:	*B15478886*

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Introduction: The Role of High-Nitrogen Energetics in Modern Pyrotechnics

Traditional pyrotechnic formulations have long relied on carbonaceous fuels and metal-based oxidizers, such as strontium nitrate.[1] While effective, these compositions are often inefficient, producing significant smoke and solid ash residue due to incomplete combustion.[1] The field of energetic materials is increasingly focused on the development of high-nitrogen, low-carbon compounds to address these limitations.

1,2-Bis-(5-tetrazolyl)ethane (also referred to as 1,2-di(1H-tetrazol-5-yl)ethane) is a member of the bistetrazole family of energetic materials.[2][3][4] These compounds are characterized by a high nitrogen content and a large positive heat of formation, which translates to a high intrinsic chemical energy.[5][6] The decomposition of such materials yields a large volume of gaseous products, primarily environmentally benign nitrogen gas (N_2), contributing to their potential in low-smoke pyrotechnic applications.[1][6] This guide provides a detailed overview of the

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properties of **1,2-Bis-(5-tetrazolyl)ethane** and outlines protocols for its practical evaluation and application in pyrotechnic formulations.

Physicochemical and Energetic Properties

A comprehensive understanding of a material's properties is critical for its safe and effective application. **1,2-Bis-(5-tetrazolyl)ethane** possesses a unique combination of characteristics that make it a compound of interest for pyrotechnic research. The properties of linked-tetrazole derivatives can be significantly influenced by the nature of the linking group between the tetrazole rings.[2][4][7]

Table 1: Key Physicochemical and Energetic Data for **1,2-Bis-(5-tetrazolyl)ethane**

Property	Value	Source
Molecular Formula	$C_4H_6N_8$	[7]
Molecular Weight	166.15 g/mol	[7]
Density	1.50 g/cm³	[2][4]
Decomposition Temperature (Onset)	~250-280 °C (Varies with heating rate)	[2][4]
Heat of Formation (Solid Phase)	Positive (Specific value requires dedicated calculation)	[5][6][8]

Note: The exact decomposition temperature can vary based on the experimental conditions, such as the heating rate used in thermal analysis.[9]

Synthesis Overview and Safety Precautions

Synthesis Route

A common and effective method for synthesizing **1,2-Bis-(5-tetrazolyl)ethane** involves the reaction of succinonitrile with sodium azide in the presence of a catalyst, such as zinc chloride.[2][3][4] This cycloaddition reaction converts the nitrile functional groups into tetrazole rings.

Safety and Handling

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As with all energetic materials, proper safety protocols are paramount when handling **1,2-Bis-(5-tetrazolyl)ethane** and its formulations.[10]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and Kevlar gloves when handling the compound.[10]
- Handling: Use non-metallic spatulas and avoid actions that could cause friction or impact, such as scraping or scratching.[11]
- Storage: Store in properly labeled glass vials within a designated container for energetic materials.[10]
- Scale: All synthesis and formulation work should be conducted on a small scale (milligrams to a few grams) until the material's sensitivity and performance are well-characterized.[10]

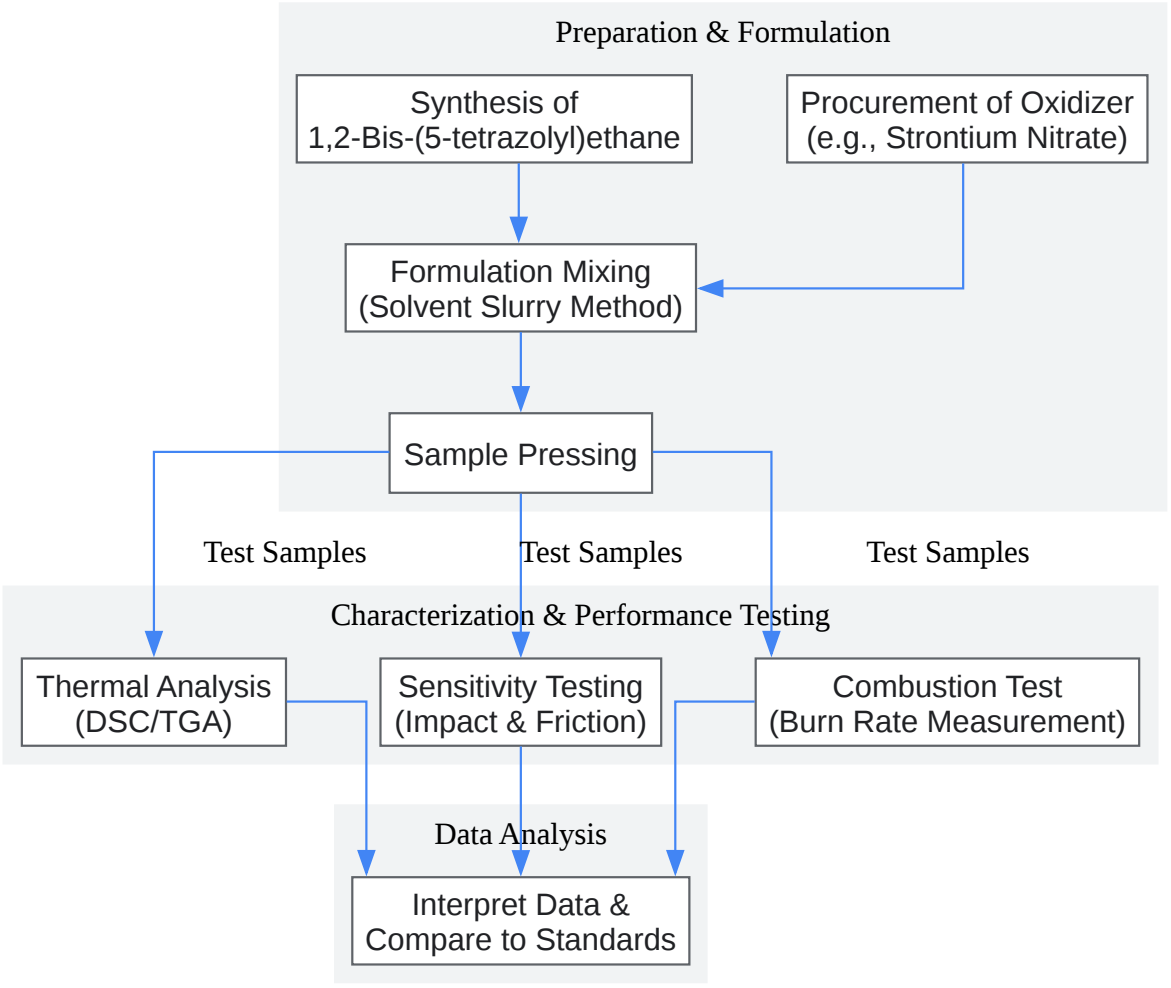
Application Protocol: Evaluation as a Pyrotechnic Fuel

This section details the protocols for characterizing the performance of **1,2-Bis-(5-tetrazolyl)ethane** as a fuel in a standard pyrotechnic composition. The primary objective is to assess its thermal stability, sensitivity, and combustion behavior when combined with a common oxidizer.

Experimental Workflow

The logical flow for evaluating a novel energetic fuel is systematic, progressing from material preparation and characterization to performance testing.

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Caption: Workflow for the evaluation of **1,2-Bis-(5-tetrazolyl)ethane** in pyrotechnics.

Protocol: Preparation of a Red-Light Emitting Composition

Objective: To prepare a simple, binary pyrotechnic composition to serve as a basis for performance evaluation. Strontium nitrate is chosen as the oxidizer as it also serves as the red colorant.

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Materials:

- **1,2-Bis-(5-tetrazolyl)ethane** (Fuel)
- Strontium Nitrate (Oxidizer and Colorant)
- Acetone (Solvent)
- Small beaker, non-metallic stirring rod, drying oven

Procedure:

- Calculation: Determine the mass of fuel and oxidizer required for a stoichiometric (zero oxygen balance) mixture. This ensures the most efficient combustion.
- Mixing: In a beaker, add the pre-weighed **1,2-Bis-(5-tetrazolyl)ethane** and strontium nitrate. Add a minimal amount of acetone to create a slurry.
- Homogenization: Gently stir the slurry with a non-metallic rod until the mixture is homogenous.
- Drying: Place the beaker in a drying oven at a temperature well below the decomposition point of the fuel (~60°C) until all the solvent has evaporated.
- Sample Pressing: Once completely dry, press the powdered composition into small pellets (e.g., 500 mg) using a hydraulic press to a consistent density. This ensures uniformity between tests.

Protocol: Thermal Stability Analysis

Objective: To determine the thermal decomposition profile of the formulated composition using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).[9]

Procedure:

- Sample Preparation: Place a small, accurately weighed amount of the powdered composition (2-5 mg) into an aluminum DSC/TGA pan.

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- Instrument Setup: Place the pan in the DSC/TGA instrument.
- Analysis: Heat the sample at a controlled rate (e.g., 5 °C/min or 10 °C/min) under an inert nitrogen atmosphere.[12]
- Data Interpretation: The TGA curve will show mass loss as a function of temperature, while the DSC curve will show heat flow, indicating exothermic (decomposition) or endothermic events. The onset temperature of the first major exotherm is a key indicator of thermal stability.[9]

Protocol: Sensitivity Testing

Objective: To assess the sensitivity of the composition to external stimuli, specifically impact and friction. This is a critical safety parameter.[13]

Procedure:

- Impact Sensitivity: Use a BAM fallhammer or similar standardized apparatus. The test determines the minimum height from which a specified weight must be dropped to cause a reaction in the sample.
- Friction Sensitivity: Use a BAM friction tester. This apparatus measures the response of the material when subjected to a specified load and friction.
- Data Analysis: The results are typically reported as the energy (Joules) for impact sensitivity and the force (Newtons) for friction sensitivity required to cause a reaction.[13] Lower numbers indicate higher sensitivity.

Application Insight: Low-Smoke Red Flares

The primary advantage of using high-nitrogen fuels like **1,2-Bis-(5-tetrazolyl)ethane** is the reduction of smoke upon combustion.[1] Traditional pyrotechnics generate smoke from solid particulates (like metal oxides) and unburnt carbon.[1]

Causality behind Low-Smoke Performance:

- High Nitrogen Content: The molecule is over 67% nitrogen by mass. Upon decomposition, this nitrogen is primarily converted to N_2 gas.

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- Absence of Carbonaceous Residue: The efficient combustion of high-nitrogen fuels with a suitable oxidizer leads to primarily gaseous products, minimizing the formation of soot.[1]
- Color Purity: In traditional flares, excess carbon can lead to black-body radiation, which "washes out" the desired color. The clean-burning nature of high-nitrogen fuels allows for more vibrant and pure colors with smaller amounts of metal colorants.[1]

When formulated with strontium nitrate, **1,2-Bis-(5-tetrazolyl)ethane** acts as the fuel, while the strontium ions produce the characteristic red emission in the flame. This makes it a potential candidate for developing environmentally friendlier, perchlorate-free red signal flares.[14][15]

Table 2: Conceptual Formulation for a Low-Smoke Red Flare

Component	Role	Example Weight %	Rationale
1,2-Bis-(5-tetrazolyl)ethane	Fuel, Gas Generant	30-40%	Provides energy and high volume of gaseous products for a low-smoke effect.
Strontium Nitrate	Oxidizer, Red Colorant	50-60%	Provides oxygen for combustion and Sr ions for red light emission.
Epoxy/Viton Binder	Binder, Fuel	5-10%	Provides structural integrity to the pressed composition.

Note: This is a conceptual formulation. The exact ratios must be optimized based on experimental performance evaluation, particularly burn rate and luminous intensity.[14]

Conclusion

1,2-Bis-(5-tetrazolyl)ethane stands as a promising candidate for the advancement of pyrotechnic technology. Its high-nitrogen composition offers a clear pathway to developing low-smoke formulations, which are increasingly in demand.[1][16] The protocols outlined in this guide provide a systematic framework for researchers to evaluate its performance and safety

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characteristics. Further research should focus on optimizing formulations with various oxidizers and binders to fully realize its potential in applications ranging from signaling flares to special effects pyrotechnics.

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